

Miglyol 840: An In-Depth Technical Guide for Preclinical Research

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Compound of Interest

Compound Name: Miglyol 840

CAS No.: 77466-09-2

Cat. No.: B3283889

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Miglyol 840**, a high-purity propylene glycol dicaprylate/dicaprate, for its application as an excipient in preclinical studies. This document delves into its physicochemical properties, safety and toxicology, and provides detailed experimental protocols for its use in common preclinical formulations.

Introduction to Miglyol 840

Miglyol 840 is an ester of propylene glycol and saturated fatty acids of vegetable origin, primarily caprylic (C8) and capric (C10) acids.^{[1][2]} It is a clear, virtually colorless, and odorless oily liquid with a neutral taste.^[1] Its low viscosity, high stability, and excellent solvent properties make it a versatile excipient for a range of pharmaceutical applications, particularly in the preclinical development of poorly water-soluble drug candidates.^{[1][3]} **Miglyol 840** is suitable for parenteral (intramuscular and subcutaneous) and topical drug delivery systems.^{[1][3]} Furthermore, it is classified as Generally Recognized as Safe (GRAS), underscoring its favorable safety profile for pharmaceutical use.^[1]

Physicochemical Properties

The consistent quality and well-defined properties of **Miglyol 840** are critical for reproducible results in preclinical studies. The following tables summarize its key physicochemical characteristics.

Table 1: General and Physical Properties of **Miglyol 840**

Property	Value	Unit	Method
Appearance	Clear, virtually colorless liquid	-	Visual
Odor and Taste	Neutral	-	Organoleptic
Density at 20 °C	0.91 - 0.93	g/cm ³	Ph. Eur. 2.2.5
Viscosity at 20 °C	9 - 12	mPa·s	Ph. Eur. 2.2.9
Refractive Index at 20 °C	1.440 - 1.442	-	Ph. Eur. 2.2.6
Solubility	Soluble in hexane, toluene, diethyl ether, ethyl acetate, acetone, isopropanol, and ethanol (96%). Insoluble in water and glycerol. Miscible in all ratios with natural oils.	-	-

Source: **Miglyol 840** Technical Data Sheet[[1](#)]

Table 2: Chemical Properties of **Miglyol 840**

Property	Value	Unit	Method
Acid Value	max. 0.2	mg KOH/g	Ph. Eur. 2.5.1
Hydroxyl Value	max. 10	mg KOH/g	Ph. Eur. 2.5.3
Saponification Value	320 - 335	mg KOH/g	Ph. Eur. 2.5.6
Iodine Value	max. 0.5	g I ₂ /100 g	Ph. Eur. 2.5.4
Peroxide Value	max. 1.0	meq O ₂ /kg	Ph. Eur. 2.5.5
Water Content	max. 0.1	%	Ph. Eur. 2.5.12

Source: **Miglyol 840** Technical Data Sheet[1]

Table 3: Fatty Acid Composition of **Miglyol 840**

Fatty Acid	Chain Length	Composition	Unit
Caproic Acid	C6:0	max. 2.0	%
Caprylic Acid	C8:0	65.0 - 80.0	%
Capric Acid	C10:0	20.0 - 35.0	%
Lauric Acid	C12:0	max. 2.0	%
Myristic Acid	C14:0	max. 1.0	%

Source: **Miglyol 840** Technical Data Sheet

Preclinical Safety and Toxicology

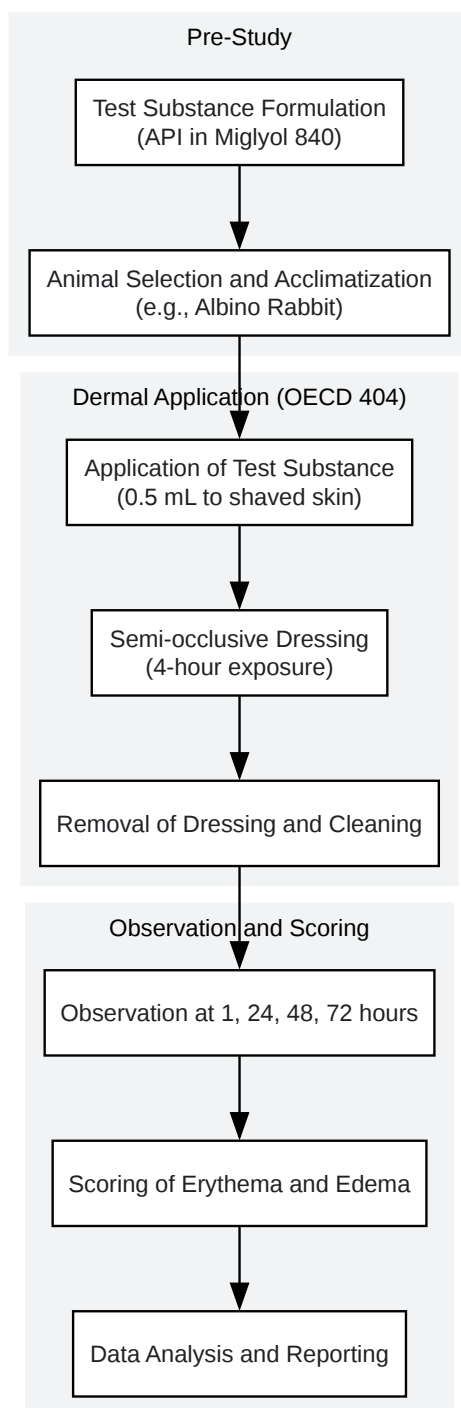
Miglyol 840 exhibits a favorable safety profile, making it a suitable excipient for preclinical research. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed propylene glycol esters, including propylene glycol dicaprylate/dicaprate, and concluded them to be safe for use in cosmetics.[4]

Acute Oral Toxicity: Studies in rats have shown that propylene glycol esters are practically nontoxic when administered orally. For a related substance, a Safety Data Sheet reports an

oral LD50 of >2000 mg/kg in rats.[5]

Dermal Irritation and Sensitization: In rabbit studies, propylene glycol dicaprylate/dicaprate was classified as minimally irritating to the skin.[4] Propylene glycol, a component of **Miglyol 840**, is considered a weak allergen and an uncommon cause of allergic contact dermatitis in individuals without pre-disposing skin conditions.[6] Predictive toxicology tests for skin sensitization with propylene glycol have been negative.[6]

The following diagram illustrates a typical workflow for assessing the dermal irritation potential of a formulation containing **Miglyol 840**, based on OECD Guideline 404.



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Dermal Irritation Study Workflow

Experimental Protocols

Preparation of a Subcutaneous Injectable Formulation

This protocol describes the preparation of a simple oil-based solution for subcutaneous administration in preclinical animal models, such as rats or mice.

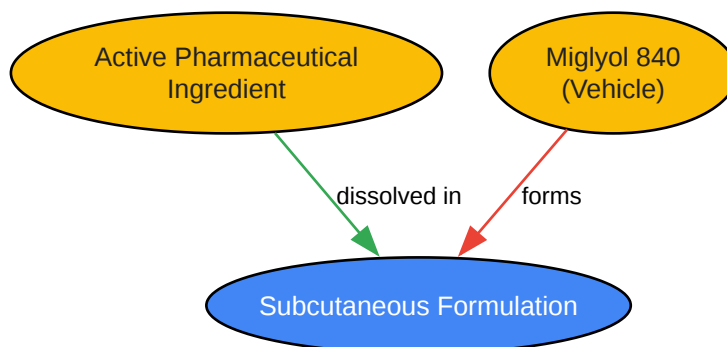
Materials:

- Active Pharmaceutical Ingredient (API)
- **Miglyol 840**
- Sterile vials and closures
- Sterile syringe filters (e.g., 0.22 µm)
- Analytical balance
- Magnetic stirrer and stir bar
- Sterile syringes and needles

Protocol:

- **Weighing:** Accurately weigh the required amount of API and **Miglyol 840** in a sterile vial under aseptic conditions.
- **Dissolution:** Add a sterile magnetic stir bar to the vial and place it on a magnetic stirrer. Stir the mixture at a gentle speed until the API is completely dissolved. Gentle warming (e.g., to 30-40°C) may be applied if necessary to facilitate dissolution, provided the API is heat-stable.
- **Sterile Filtration:** Once the API is fully dissolved, draw the solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe and filter the solution into a final sterile vial. This step ensures the sterility of the final formulation.
- **Quality Control:** Aseptically take a small sample for quality control checks, such as concentration verification by a suitable analytical method (e.g., HPLC).
- **Storage:** Store the final formulation in a tightly sealed sterile vial, protected from light, at the recommended storage temperature.

The following diagram illustrates the relationship between the components in this formulation.



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Subcutaneous Formulation Components

Preparation of a Self-Microemulsifying Drug Delivery System (SMEDDS) for Oral Gavage

This protocol outlines the preparation of a SMEDDS formulation for oral administration in rats to enhance the bioavailability of a poorly water-soluble drug.^[7]

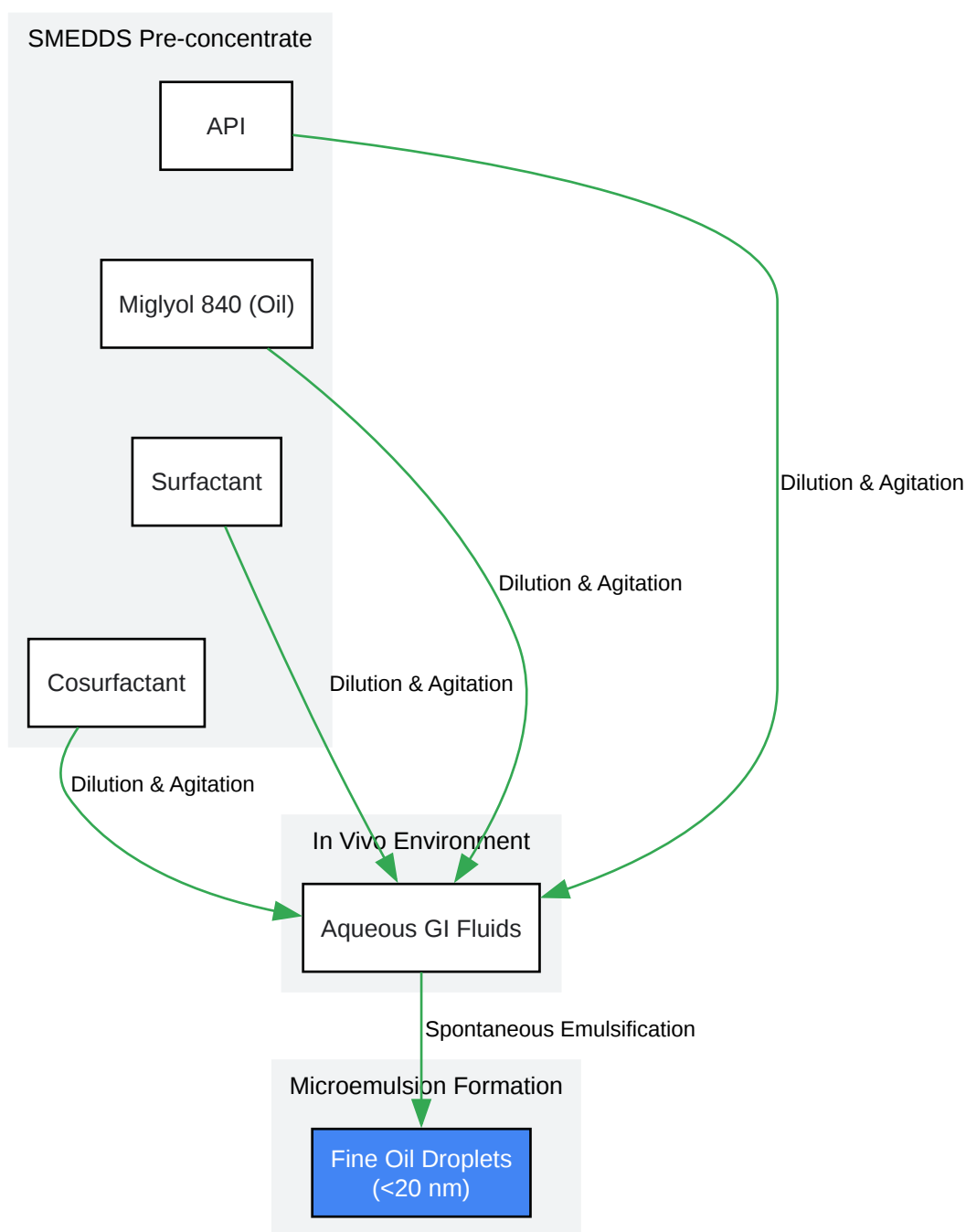
Materials:

- Active Pharmaceutical Ingredient (API)
- **Miglyol 840** (Oil phase)
- Transcutol P (Cosurfactant)
- TPGS (Tocopheryl polyethylene glycol succinate) or Cremophor EL40 (Surfactant)^[7]
- Glass vials
- Vortex mixer
- Water bath sonicator

Protocol:

- **Component Ratio Determination:** Based on solubility studies and pseudo-ternary phase diagram analysis, determine the optimal ratio of oil, surfactant, and cosurfactant. For example, a ratio of 1:7.2:1.8 (oil:surfactant:cosurfactant) has been reported.^[7]
- **Preparation of the Vehicle:** In a glass vial, accurately weigh the required amounts of **Miglyol 840**, surfactant (TPGS or Cremophor EL40), and cosurfactant (Transcutol P).
- **Homogenization:** Tightly cap the vial and vortex the mixture until a homogenous, isotropic solution is formed. Gentle warming in a water bath may be used to reduce viscosity and aid mixing.
- **Drug Loading:** Accurately weigh the API and add it to the prepared vehicle.
- **Dissolution of API:** Vortex the mixture and sonicate in a water bath until the API is completely dissolved.
- **Characterization:** The resulting SMEDDS pre-concentrate should be a clear solution. Characterize the formulation by determining the droplet size of the resulting microemulsion upon dilution with an aqueous medium.
- **Administration:** For oral gavage in rats, the prepared SMEDDS can be filled into hard gelatin capsules or administered directly.^[7]

The following diagram illustrates the principle of a SMEDDS.



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Self-Microemulsifying Drug Delivery System (SMEDDS)

Conclusion

Miglyol 840 is a well-characterized and versatile excipient with a strong safety profile, making it an excellent choice for a variety of preclinical formulation strategies. Its low viscosity, high

stability, and good solvency for lipophilic compounds facilitate the development of reliable and reproducible formulations for both parenteral and oral administration. The information and protocols provided in this guide are intended to assist researchers in the effective utilization of **Miglyol 840** in their preclinical drug development programs.

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